Reference Standards for Dihydroagnosterol Identification: A Comparative Technical Guide

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Compound of Interest		
Compound Name:	*Dihydroagnosterol*	
CAS No.:	*2644-75-9*	
Cat. No.:	*B1670581*	Get Quote

Executive Summary

In the precise field of sterolomics, the identification of **Dihydroagnosterol** (CAS 2644-75-9)—a critical intermediate in the cholesterol biosynthesis pathway—presents unique analytical challenges. Often obscured by its structural analogs or present merely as a contaminant in technical-grade Lanosterol, the lack of a definitive signal can compromise metabolic flux analysis and biomarker discovery.

This guide objectively compares the performance of High-Purity Certified Reference Standards (>98%) against common alternatives: Technical-Grade Mixtures (Surrogates) and In-Silico Library Matching.[1][2] We provide experimental protocols, mass spectral data, and rigorous validation criteria to ensure self-validating identification in drug development and lipid research.[2]

The Analytical Challenge: Why Specificity Matters

Dihydroagnosterol (4,4,14-trimethyl-5

-cholesta-7,9(11)-dien-3

-ol) is a sterol intermediate characterized by a conjugated diene system in the C-ring and a saturated side chain.[1][2] Its structural similarity to Agnosterol (which retains the

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double bond) and Dihydrolanosterol creates a high risk of co-elution and misidentification in GC-MS and LC-MS workflows.[1]

Key Chemical Properties:

- CAS Number: 2644-75-9[1][2][3]
- Molecular Formula: C

  H

  O[3][4]
- Molecular Weight: 426.72 g/mol [1]
- Key Feature: Conjugated

  diene system (distinct UV absorbance and mass spectral fragmentation).

Comparative Analysis: Certified Standards vs. Alternatives

The following analysis contrasts the use of a definitive High-Purity Reference Standard against common laboratory shortcuts.

Table 1: Performance Matrix of Identification Strategies

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Feature	High-Purity Reference Standard (>98%)	Technical Grade Surrogate (e.g., Lanosterol Impurity)	Library Matching (NIST/Wiley)
Purity & Quantification	Absolute Quantitation. Gravimetrically prepared.[1][2] Allows for standard addition methods.	Relative only. Concentration of Dihydroagnosterol is variable (often <5%) and uncertified.	Qualitative only. No concentration data; relies on probability scores.
Isomer Resolution	High. Definitive retention time (RT) locking for 24,25-dihydro isomers.	Low. Risk of confusing Dihydroagnosterol with other trace sterols (e.g., Parkeol).	Variable. Libraries often lack specific TMS-derivative spectra for rare intermediates.[1][2]
Spectral Fidelity	Validated. NMR-confirmed structure ensures ions match the exact isomer.[1][2]	Ambiguous. Background noise from the major component (Lanosterol) obscures minor fragment ions.	Synthetic. Reference spectra may be theoretical or derived from low-quality inputs.[1][2]
Regulatory Compliance	GLP/GMP Ready. Traceable documentation for IND/NDA filings.	Research Use Only. Insufficient for regulated safety or efficacy studies.	N/A. Supporting data only; not primary evidence.

Scientific Integrity: Experimental Protocols

To achieve reproducible data, the following protocols utilize the High-Purity Standard to create a self-validating system.

Protocol A: Definitive GC-MS Identification (TMS Derivatization)

Rationale: Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard for neutral sterols due to the high chromatographic resolution of structural isomers.[1][2] Silylation improves volatility and thermal stability.

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Reagents:

- **Dihydroagnosterol** Reference Standard (>98%)
- Derivatizing Agent: MSTFA (N-Methyl-N-(trimethylsilyl)trifluoroacetamide) + 1% TMCS (Trimethylchlorosilane).[1][2]
- Solvent: Anhydrous Pyridine.

Step-by-Step Workflow:

- Preparation: Dissolve 100

  g of the standard in 100

  L of anhydrous pyridine.
- Derivatization: Add 100

  L of MSTFA + 1% TMCS. Cap and vortex.
- Incubation: Heat at 60°C for 60 minutes. Causality: This ensures complete silylation of the sterically hindered 3

  -hydroxyl group, preventing peak tailing.[2]
- Injection: Inject 1

  L into GC-MS (Splitless mode, 280°C injector).
- Separation: Use a 5% phenyl-methylpolysiloxane column (e.g., DB-5ms, 30m x 0.25mm).
  - Gradient: 150°C (1 min)

    20°C/min to 280°C

    Hold 20 min.

Self-Validating Criteria (Pass/Fail):

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- Retention Time (RT): The analyte must elute after Dihydrolanosterol but before Cholesterol (system dependent; verify with mix).
- Diagnostic Ions (TMS Ether):
  - Molecular Ion (M+): m/z 498 (Distinct from Agnosterol TMS m/z 496).
  - Base Peak: Typically m/z 69 (side chain fragment) or characteristic ring fragments depending on ionization energy.
  - Loss of Methyl: m/z 483 (M - 15).[1][2]
  - Loss of TMSOH: m/z 408 (M - 90).[1][2]

Protocol B: UV-Vis Confirmation (HPLC-DAD)

Rationale: The conjugated

diene system absorbs UV light differently than mono-unsaturated sterols (like Cholesterol).[2]

- Detection: Monitor at 235-245 nm (characteristic heteroannular diene absorption).[1][2]
- Validation: A peak at this wavelength coinciding with the mass signal confirms the conjugated system, distinguishing it from

  or

  isomers which absorb weakly or at lower wavelengths (<210 nm).

Visualization of Biosynthetic Context & Workflow

The following diagrams illustrate the structural relationship of **Dihydroagnosterol** within the sterol pathway and the analytical logic flow.

Figure 1: Sterol Biosynthetic Context

Caption: **Dihydroagnosterol** occupies a specific reduction/demethylation niche distinct from the primary Bloch pathway.

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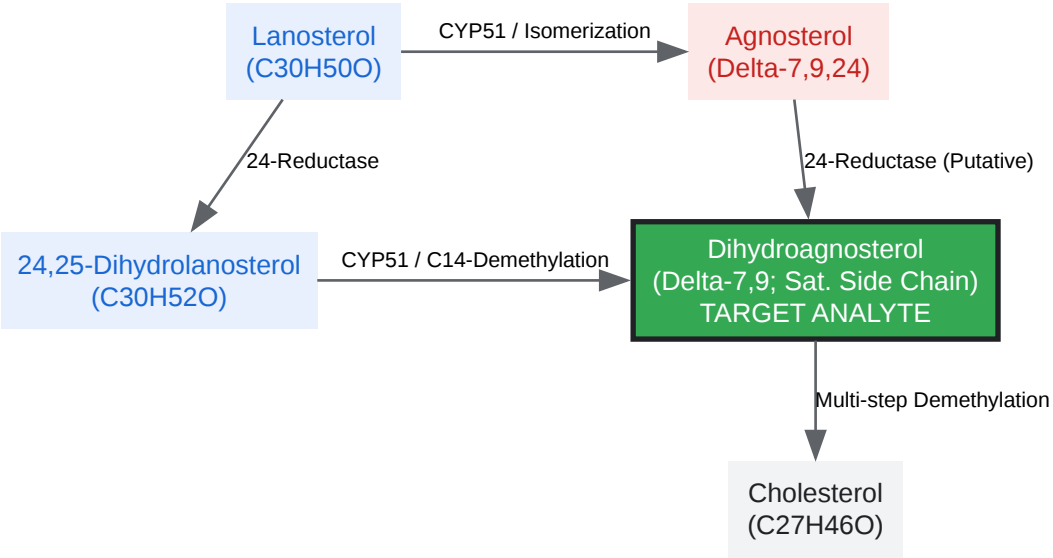

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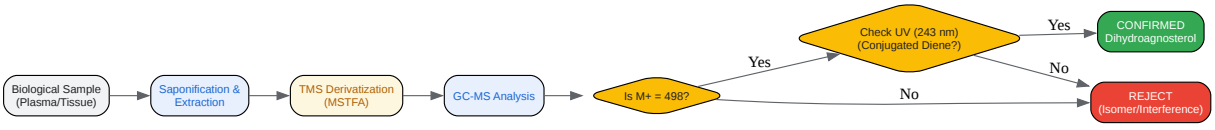
[4]

Figure 2: Analytical Decision Matrix

Caption: Logical workflow for validating **Dihydroagnosterol** identity in complex biological matrices.



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